

A Technical Guide to Flagellin 22-Induced Reactive Oxygen Species Production

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The production of reactive oxygen species (ROS) is a rapid and crucial event in plant innate immunity, triggered by the perception of pathogen-associated molecular patterns (PAMPs). One of the most well-characterized PAMPs is flagellin, a major protein component of bacterial flagella. A conserved 22-amino acid epitope of flagellin, known as flg22, is recognized by the plant pattern recognition receptor (PRR) FLAGELLIN-SENSING 2 (FLS2). This recognition initiates a signaling cascade that leads to a burst of ROS in the apoplast, the space outside the plasma membrane. This technical guide provides an in-depth overview of the core mechanisms of flg22-induced ROS production, detailed experimental protocols for its measurement, and quantitative data to facilitate reproducible research in this area.

The Core Signaling Pathway of Flg22-Induced ROS Production

The perception of flg22 by FLS2 initiates a series of molecular events culminating in the activation of the NADPH oxidase RESPIRATORY BURST OXIDASE HOMOLOG D (RBOHD), the primary enzyme responsible for the apoplastic ROS burst in response to flg22.[1][2] The key components and steps in this signaling pathway are outlined below.

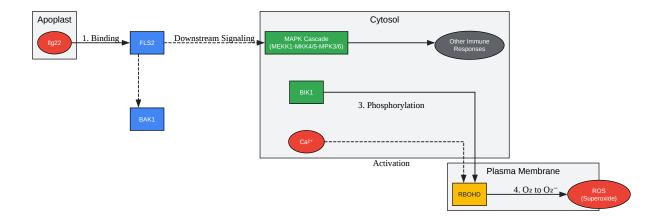
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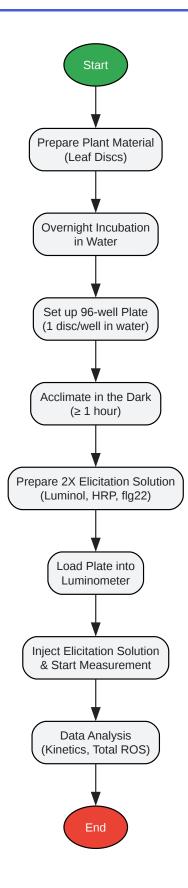


- 1. Ligand Perception and Receptor Complex Formation: The process begins with the binding of flg22 to the leucine-rich repeat (LRR) ectodomain of FLS2.[3] This binding event induces a conformational change in FLS2, promoting its association with another LRR receptor-like kinase, BRI1-ASSOCIATED KINAS 1 (BAK1).[1][3] The formation of the FLS2-BAK1 heterodimer is a critical early step in the signaling cascade.[1][3]
- 2. Activation of Receptor-Like Cytoplasmic Kinases (RLCKs): Prior to flg22 perception, FLS2 is associated with the RLCK, BOTRYTIS-INDUCED KINASE 1 (BIK1).[4] Upon formation of the FLS2-BAK1 complex, BIK1 is phosphorylated and released from the receptor complex.[4] Activated BIK1 is a key transducer of the signal from the receptor complex to downstream components.
- 3. Phosphorylation and Activation of RBOHD: Activated BIK1 directly phosphorylates the N-terminal region of RBOHD.[1] This phosphorylation is a crucial step for the activation of RBOHD's NADPH oxidase activity.
- 4. The Role of Calcium: Flg22 perception also triggers a rapid influx of calcium ions (Ca2+) into the cytosol.[5] This cytosolic calcium elevation is essential for the initiation and regulation of the apoplastic ROS burst.[5] Calcium-dependent protein kinases (CDPKs) are thought to play a role in this process, potentially by also phosphorylating RBOHD.
- 5. MAPK Cascade Activation: Downstream of the FLS2-BAK1 receptor complex, a mitogen-activated protein kinase (MAPK) cascade is activated. This typically involves MEKK1, MKK4/MKK5, and MPK3/MPK6.[6] While the MAPK cascade is a key component of flg22-induced immune responses, its direct role in regulating the ROS burst is still under investigation, with some studies suggesting it may function in parallel to the ROS-producing pathway.[7]









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